

Commercial Sourcing and Technical Guide for High-Purity Fenvalerate-d6

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Compound of Interest

Compound Name: Fenvalerate-d6

Cat. No.: B12390720

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For researchers, scientists, and professionals in drug development requiring high-purity **Fenvalerate-d6** for analytical and research purposes, several reputable commercial suppliers provide this deuterated internal standard. This guide offers an in-depth overview of available products, their technical specifications, and a general framework for their application in experimental workflows.

Commercial Supplier Analysis

High-purity **Fenvalerate-d6** is primarily available from specialized chemical suppliers that focus on stable isotope-labeled compounds and analytical standards. These standards are crucial for use in mass spectrometry-based applications, such as liquid chromatography-mass spectrometry (LC-MS) or gas chromatography-mass spectrometry (GC-MS), to ensure accurate quantification of the unlabeled parent compound, Fenvalerate.

Key Suppliers and Product Specifications

A primary supplier identified for high-purity **Fenvalerate-d6** is Cambridge Isotope Laboratories, Inc. (CIL). The product specifications are detailed below, providing a clear basis for comparison and selection.

Parameter	Cambridge Isotope Laboratories, Inc. (CIL)
Product Name	Fenvalerate (D6, 98%) 100 µg/mL in nonane
Catalog Number	DLM-10035-1.2
Chemical Purity	98% ^[1]
Isotopic Enrichment	Not explicitly stated, but implied by "D6" designation
Concentration	100 µg/mL in nonane ^[1]
Molecular Formula	C ₂₅ H ₁₆ D ₆ ClNO ₃ ^[1]
Molecular Weight	425.94 ^[1]
CAS Number (Unlabeled)	51630-58-1 ^[1]
Format	Solution
Storage Temperature	Freezer (-20°C) ^[1]
Application	Environmental Analysis, Pesticide/Herbicide and Metabolite Standards ^[1]

Other suppliers of Fenvalerate and related reference materials include HPC Standards, which offers a D5-Fenvalerate, as well as LGC Standards, AccuStandard, and Sigma-Aldrich, which provide the unlabeled Fenvalerate standard and may offer deuterated versions upon inquiry.^[2]^[3]^[4] Researchers are encouraged to request Certificates of Analysis (CoA) from suppliers for detailed lot-specific information on purity and isotopic enrichment.

Experimental Protocols and Methodologies

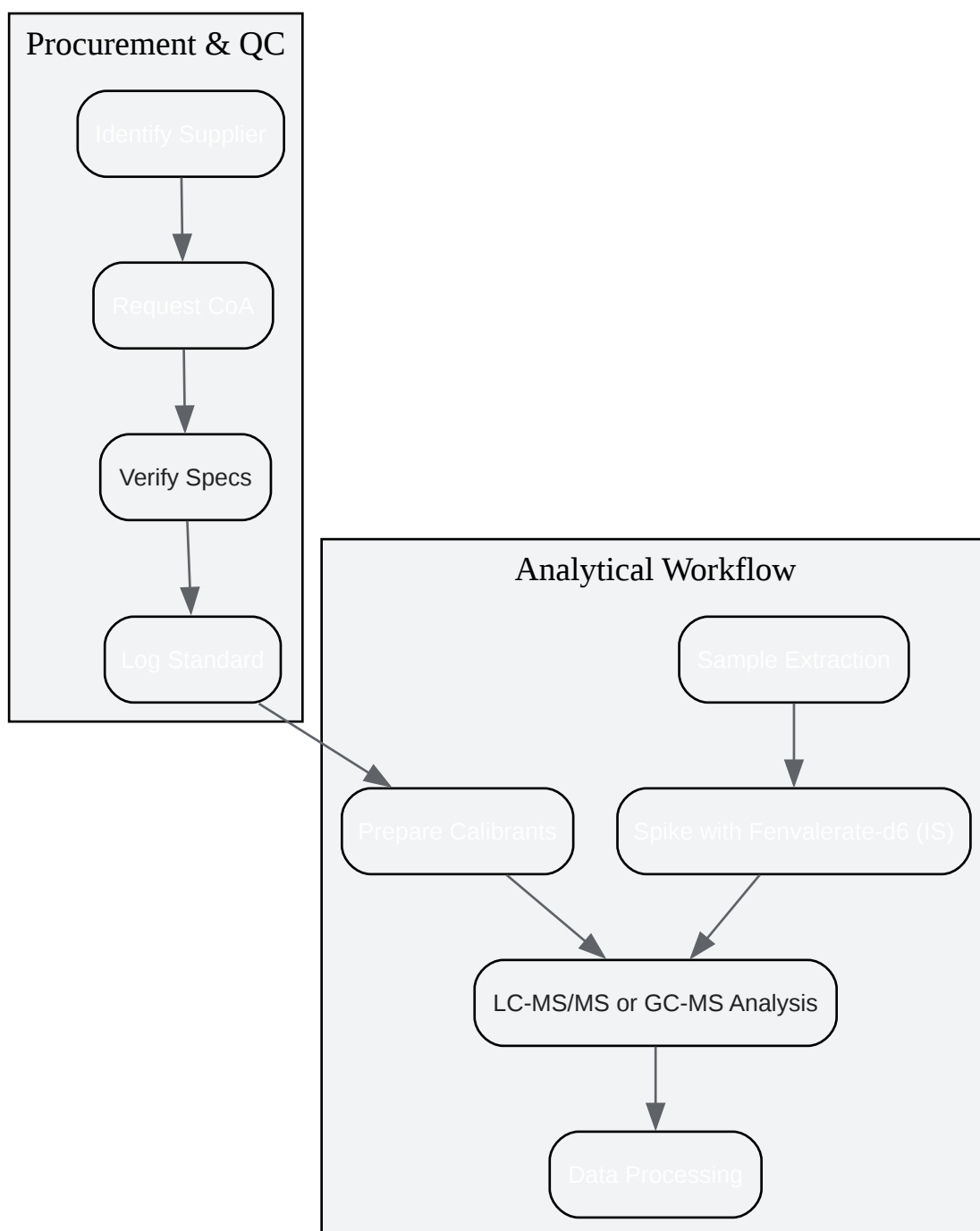
While the specific, proprietary synthesis and purification protocols for commercial **Fenvalerate-d6** are not publicly disclosed by suppliers, the general application of such standards in analytical workflows is well-established. The following outlines a typical experimental protocol for the use of **Fenvalerate-d6** as an internal standard for the quantification of Fenvalerate in a sample matrix.

General Protocol for Sample Analysis using Fenvalerate-d6 Internal Standard

- Standard Preparation:
 - Prepare a stock solution of the certified **Fenvalerate-d6** standard.
 - Create a series of calibration standards by spiking known concentrations of unlabeled Fenvalerate into a blank matrix, with a constant, known concentration of **Fenvalerate-d6** added to each.
- Sample Preparation:
 - Extract Fenvalerate from the sample matrix (e.g., tissue, soil, water) using an appropriate solvent and extraction technique (e.g., QuEChERS, solid-phase extraction).
 - Add a known amount of the **Fenvalerate-d6** internal standard to the sample extract.
 - Concentrate or dilute the sample as necessary.
- Instrumental Analysis:
 - Analyze the calibration standards and the prepared samples using LC-MS/MS or GC-MS.
 - Monitor the specific mass transitions for both unlabeled Fenvalerate and **Fenvalerate-d6**.
- Data Analysis:
 - Construct a calibration curve by plotting the ratio of the peak area of Fenvalerate to the peak area of **Fenvalerate-d6** against the concentration of Fenvalerate.
 - Determine the concentration of Fenvalerate in the samples by interpolating their peak area ratios on the calibration curve.

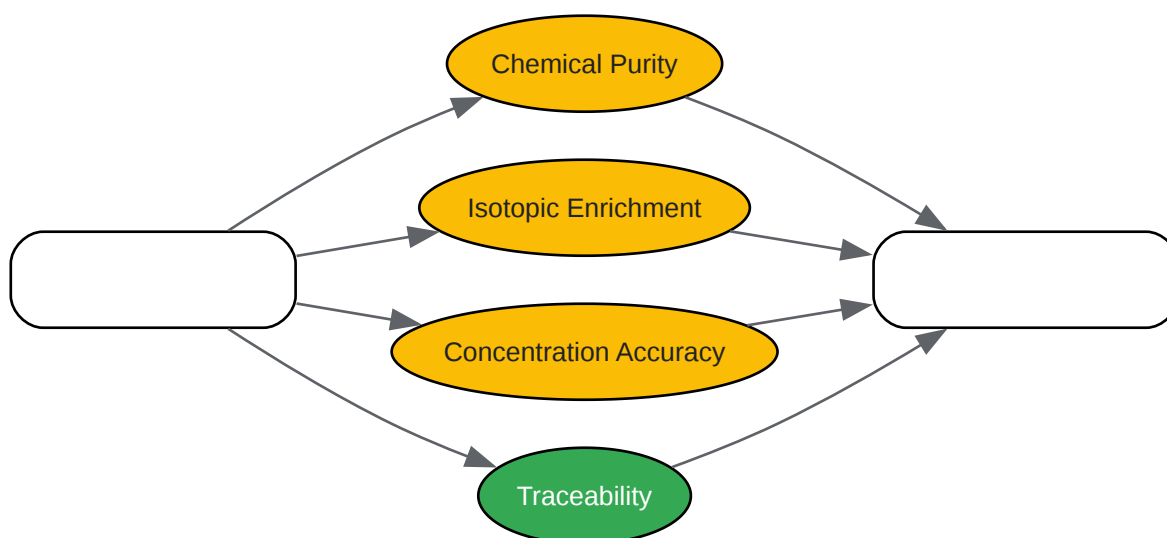
Visualizing Workflows and Relationships

To further clarify the processes and concepts involved in utilizing high-purity **Fenvalerate-d6**, the following diagrams have been generated.



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Caption: Experimental workflow for using a **Fenvalerate-d6** internal standard.



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References

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